

Application Notes and Protocols for Spiro-OMeTAD Solution Preparation

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Compound of Interest

Compound Name: Spiro-TAD
CAS No.: 189363-47-1
Cat. No.: B1591344

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Introduction

2,2',7,7'-tetrakis(N,N-di-p-methoxyphenyl-amine)9,9'-spirobifluorene, commonly known as Spiro-OMeTAD, is the most widely utilized hole-transporting material (HTM) in high-efficiency perovskite solar cells (PSCs). Its primary function is to efficiently extract and transport holes from the perovskite absorber layer to the electrode while simultaneously blocking electrons. The performance of the Spiro-OMeTAD layer is critically dependent on its preparation, particularly the doping process which enhances its conductivity. This document provides a comprehensive guide to the preparation of Spiro-OMeTAD solutions for researchers, scientists, and professionals in the field of drug development where organic electronics are relevant.

The p-doping of Spiro-OMeTAD is typically achieved by incorporating additives into the solution. The most common dopants are lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP). Li-TFSI facilitates the oxidation of Spiro-OMeTAD, thereby increasing the hole carrier concentration, while tBP is added to improve the solubility of Li-TFSI and to prevent the aggregation of Li ions. The oxidation process is often promoted by exposure to air (oxygen) and light.

Data Presentation: Spiro-OMeTAD Solution Formulations

The following table summarizes various reported formulations for Spiro-OMeTAD solutions, providing a clear comparison of component concentrations.

Formulation Reference	Spiro-OMeTAD	Li-TFSI	4-tert-butylpyridine (tBP)	Cobalt(III) Salt (e.g., FK209)	Solvent & Volume
Standard Formulation 1	72.3 mg	17.5 μ L of 520 mg/mL in Acetonitrile	28.5 μ L	-	Chlorobenzene (1 mL)
Standard Formulation 2	80 mg	17.5 μ L of 520 mg/mL in Acetonitrile	28.5 μ L	-	Chlorobenzene (1 mL)[1]
High Concentration	90 mg	7.65 mg (powder)	10 μ L	4.5 mg (powder)	Chlorobenzene
Ossila Guide	85-86 mg	Stock solution of 500 mg/mL in Acetonitrile	98% volumetric percentage	11 μ L of 300 mg/mL in Acetonitrile	Chlorobenzene (1 mL)[2]
DDQ Doped	75.0 mg	17.5 μ L of 0.55 mM in Acetonitrile	28.6 μ L	-	Chlorobenzene (1 mL)[3]
PMMA Additive	90 mg	7.65 mg (powder)	10 μ L	4.5 mg (powder)	Chlorobenzene with PMMA[4]

Experimental Protocol: Standard Spiro-OMeTAD Solution Preparation

This protocol details a widely used method for preparing a Spiro-OMeTAD solution for use in perovskite solar cells.

Materials and Equipment:

- Spiro-OMeTAD powder
- Chlorobenzene (anhydrous)
- Acetonitrile (anhydrous)
- Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI)
- 4-tert-butylpyridine (tBP)
- Vials with caps
- Magnetic stirrer and stir bars
- Micropipettes
- Analytical balance
- Nitrogen-filled glovebox (recommended)

Procedure:

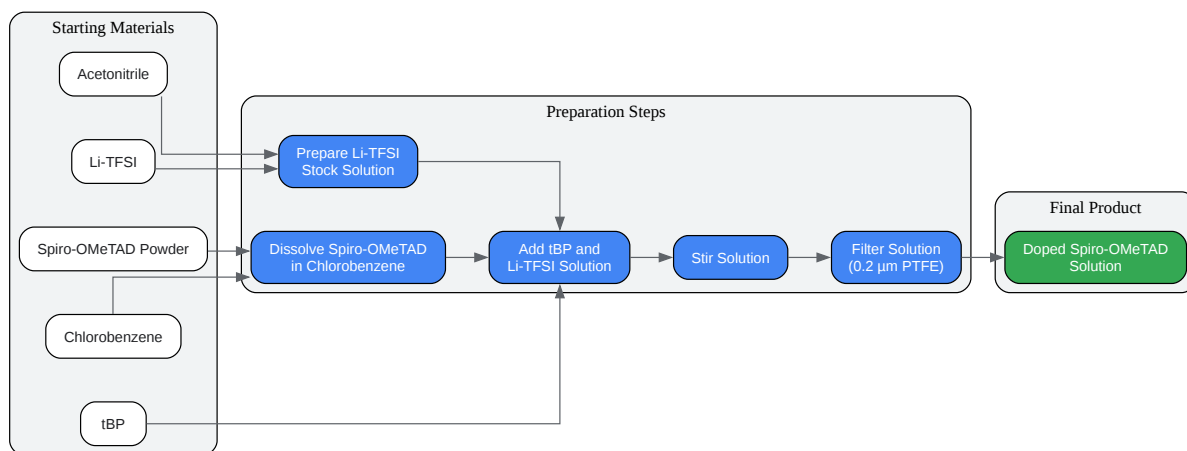
- Preparation of Stock Solutions (Recommended):
 - Li-TFSI Stock Solution: Inside a glovebox, dissolve 520 mg of Li-TFSI in 1 mL of anhydrous acetonitrile. This creates a stock solution that is easier to handle and dispense accurately compared to the powder form.
- Preparation of the Spiro-OMeTAD Precursor Solution:
 - Weigh 72.3 mg of Spiro-OMeTAD powder and place it in a clean, dry vial.
 - Add 1 mL of chlorobenzene to the vial.
 - Stir the mixture using a magnetic stir bar until the Spiro-OMeTAD is fully dissolved. This may take several hours. Gentle heating (e.g., at 40-50°C) can expedite the dissolution process.

- Doping of the Spiro-OMeTAD Solution:
 - Once the Spiro-OMeTAD is completely dissolved, add 28.5 μL of tBP to the solution using a micropipette.
 - Add 17.5 μL of the prepared Li-TFSI stock solution (520 mg/mL in acetonitrile) to the vial.
 - Continue stirring the solution for at least 30 minutes to ensure homogeneous mixing of all components.
- Solution Filtration and Storage:
 - It is good practice to filter the final solution through a 0.2 μm PTFE syringe filter to remove any particulate impurities before use.^[2]
 - The freshly prepared solution should ideally be used immediately for optimal device performance.
 - If short-term storage is necessary, ensure the vial is tightly sealed and stored in a dark, inert atmosphere (e.g., inside a glovebox). The solution should be stable for up to two weeks under these conditions.

Oxidation (Aging) Process:

For the doping to be effective, the Spiro-OMeTAD needs to be oxidized. This process is typically facilitated by exposure to air (oxygen) and light. After spin-coating the Spiro-OMeTAD solution onto the perovskite layer, the films are often left to oxidize overnight in a dry, dark environment.^[2] This "aging" step is crucial for achieving high conductivity in the HTL and, consequently, high power conversion efficiency in the solar cell.

Workflow Diagram



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